

Detecting pppApA in Bacterial Lysates: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *pppApA*

Cat. No.: *B12364062*

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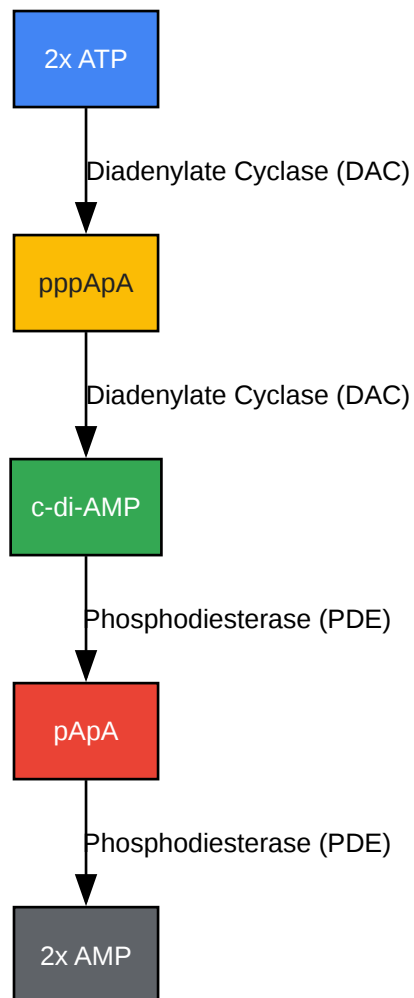
Introduction

Triphosphorylated adenosine dinucleotide (**pppApA**) is a linear dinucleotide that serves as a key intermediate in the biosynthesis of the bacterial second messenger cyclic di-AMP (c-di-AMP). The intracellular concentration of **pppApA** is tightly regulated and reflects the activity of diadenylate cyclase (DAC) enzymes, making its detection a valuable tool for studying bacterial signaling, physiology, and identifying novel antimicrobial targets. These application notes provide detailed protocols for the extraction and detection of **pppApA** from bacterial lysates using state-of-the-art methodologies.

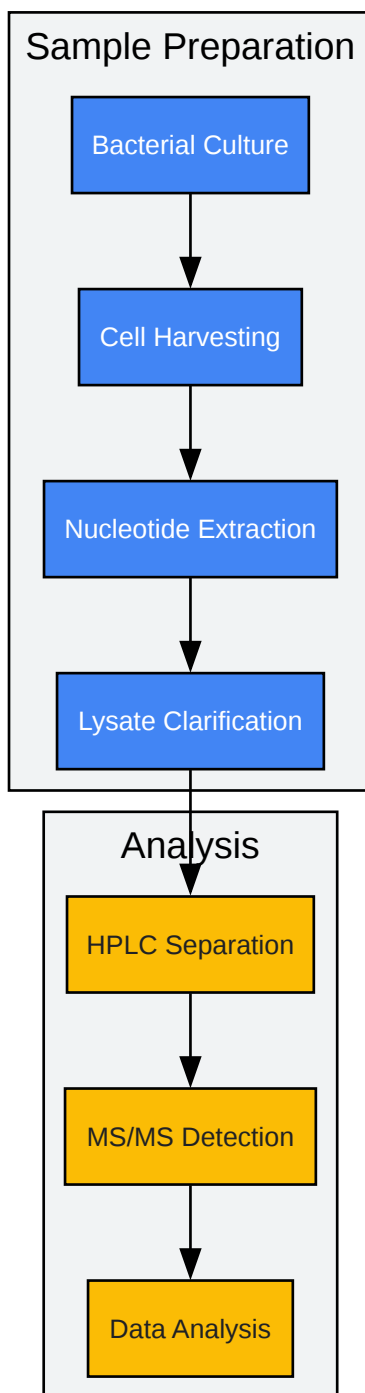
Signaling Pathway of pppApA and c-di-AMP

The synthesis of c-di-AMP from ATP proceeds through the formation of the linear intermediate **pppApA**. This reaction is catalyzed by DAC enzymes. The **pppApA** is then cyclized to form c-di-AMP. The degradation of c-di-AMP is carried out by phosphodiesterases (PDEs), which can hydrolyze c-di-AMP to 5'-phosphoadenylyl-(3'-5')-adenosine (pApA).^{[1][2][3]}

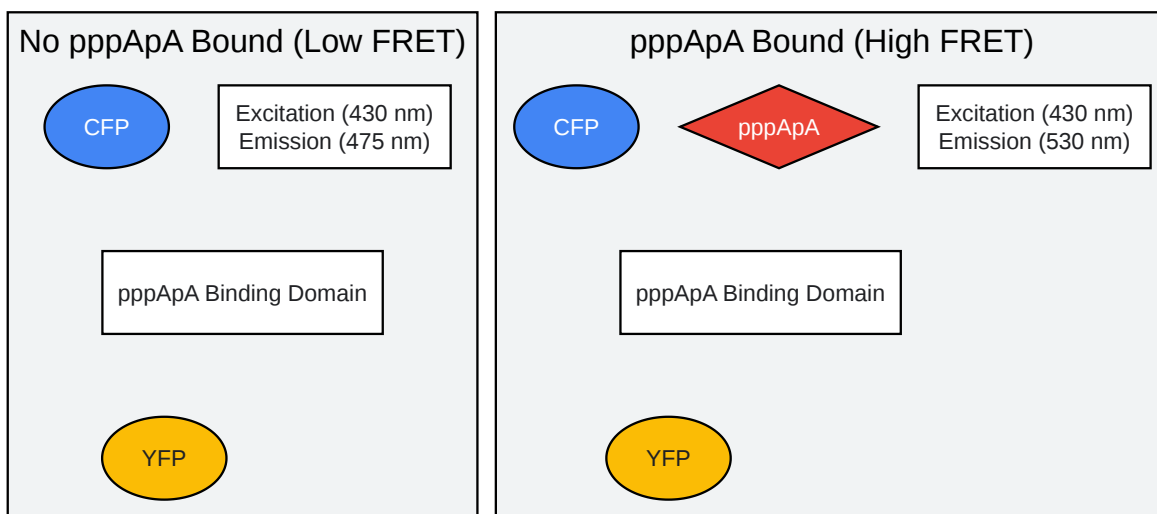
pppApA Synthesis and its Role in the c-di-AMP Pathway



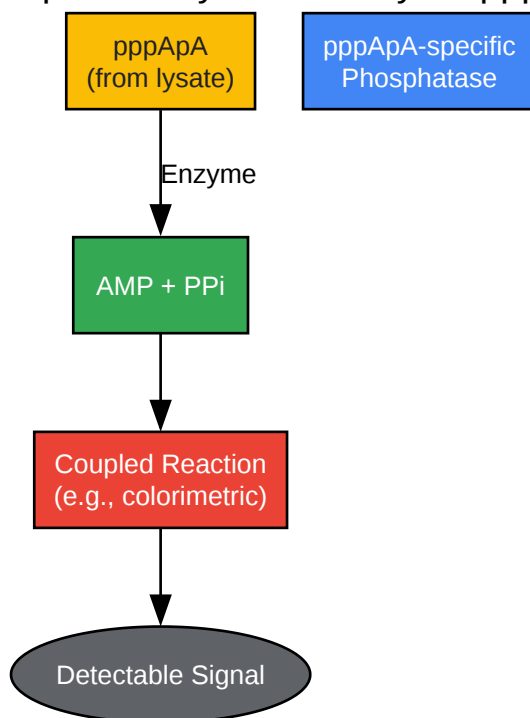
HPLC-MS/MS Workflow for pppApA Detection



FRET Biosensor for pppApA Detection



Conceptual Enzymatic Assay for pppApA

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References

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- 2. pppApA BIOLOG Life Science Institute [biolog.de]
- 3. journals.asm.org [journals.asm.org]
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